

# Physicochemical properties of (+)-Terpinen-4-ol

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## Compound of Interest

Compound Name: (+)-Terpinen-4-ol

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An In-depth Technical Guide to the Physicochemical Properties of **(+)-Terpinen-4-ol**

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **(+)-Terpinen-4-ol**, a bioactive monoterpenoid of significant interest in pharmaceutical and scientific research. The document details quantitative physical and chemical data, outlines the experimental protocols for their determination, and visualizes key biological pathways and analytical workflows.

## Introduction

**(+)-Terpinen-4-ol** is a naturally occurring tertiary monocyclic terpene alcohol and the primary bioactive constituent of Tea Tree Oil (TTO), derived from the Australian plant *Melaleuca alternifolia*.<sup>[1]</sup> It is responsible for the oil's notable antimicrobial and anti-inflammatory properties.<sup>[1]</sup> Due to its broad-spectrum biological activity, **(+)-Terpinen-4-ol** is the subject of extensive research for its potential therapeutic applications, ranging from dermatology to the management of inflammatory conditions.<sup>[1]</sup> This guide serves as a technical resource, consolidating its key physicochemical characteristics to support research and development efforts.

## Physicochemical Properties

The fundamental physical and chemical properties of **(+)-Terpinen-4-ol** are summarized in the table below. These parameters are critical for formulation development, quality control, and understanding its pharmacokinetic and pharmacodynamic behavior.

Table 1: Summary of Physicochemical Data for **(+)-Terpinen-4-ol**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[2][3][4][5]
Molecular Weight	154.25 g/mol	[1][2][3][6][7]
Appearance	Colorless to pale yellow, oily liquid	[6][7]
Odor	Pine-like, woody, musty, peppery	[4][6][7]
Boiling Point	209 - 212 °C (at 760 mmHg)	[1][2][6][8][9]
Melting Point	-66 °C	[2]
Density	0.926 - 0.934 g/cm <sup>3</sup> (at 20 °C)	[4][6][7][10]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.4760 - 1.4800	[4][7][8][10]
Specific Optical Rotation	+24.5° to +25.2° (at 11-20 °C, neat or in solution)	[7]
Water Solubility	387 mg/L (at 25 °C)	[6][10]
Solubility in Solvents	Soluble in ethanol, oils, chloroform; slightly soluble in methanol	[9][11][12]
LogP (Octanol/Water)	2.54 - 3.26	[1][6][11]
pKa	~14.94 (Predicted)	[9][12]
Vapor Pressure	0.04 - 0.048 mmHg (at 25 °C)	[6][11]
Flash Point	79 - 83 °C (Closed Cup)	[3][7][8][10][11]

## Experimental Protocols

The determination of the physicochemical properties listed above requires standardized experimental procedures. The following sections detail the methodologies for measuring key parameters.

## Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure liquid component like **(+)-Terpinen-4-ol**, a simple distillation is a standard method for its determination.

- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, receiving flask, and a calibrated thermometer.
- Procedure:
  - A sample of purified **(+)-Terpinen-4-ol** is placed in the round-bottom flask with boiling chips.
  - The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the bottom of the side-arm leading to the condenser, ensuring it accurately measures the temperature of the vapor that is distilling.
  - The sample is heated gently.
  - As the liquid boils, the vapor rises, condenses in the condenser, and collects in the receiving flask.
  - The temperature is recorded when it stabilizes during the distillation of the liquid. This stable temperature is the boiling point.
  - The atmospheric pressure should be recorded, as boiling point varies with pressure.

## Determination of Specific Optical Rotation (Polarimetry)

Specific rotation is a fundamental property of chiral molecules like **(+)-Terpinen-4-ol** and is measured using a polarimeter.

- Apparatus: Polarimeter (typically using the sodium D-line at 589 nm), a polarimeter cell (e.g., 1 dm path length), and a volumetric flask.
- Procedure:

- The polarimeter is turned on and allowed to warm up.
- A blank measurement is taken by filling the polarimeter cell with the pure solvent (e.g., chloroform or ethanol) and setting the reading to zero.
- A solution of **(+)-Terpinen-4-ol** is prepared by accurately weighing a sample and dissolving it in a precise volume of the solvent to determine its concentration (c) in g/mL.
- The polarimeter cell is rinsed and filled with the sample solution, ensuring no air bubbles are present.
- The cell is placed in the polarimeter, and the observed optical rotation ( $\alpha$ ) is measured.
- The specific rotation  $[\alpha]$  is calculated using the formula:  $[\alpha] = \alpha / (l \times c)$  where  $l$  is the path length of the cell in decimeters (dm) and  $c$  is the concentration in g/mL. The temperature and wavelength are also recorded.

## Determination of Water Solubility (Shake-Flask Method)

The shake-flask method is the gold standard for determining the water solubility of a compound.

- Apparatus: Glass flasks with stoppers, a constant-temperature water bath with a shaker, centrifuge, and an analytical instrument for quantification (e.g., GC-MS).
- Procedure:
  - An excess amount of **(+)-Terpinen-4-ol** is added to a known volume of purified water in a flask.
  - The flask is sealed and placed in a shaker bath at a constant temperature (e.g., 25 °C).
  - The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After equilibration, the mixture is allowed to stand to let the phases separate. Centrifugation is used to ensure complete separation of the undissolved oil.

- A sample is carefully withdrawn from the aqueous phase.
- The concentration of **(+)-Terpinen-4-ol** in the aqueous sample is determined using a validated analytical method, such as Gas Chromatography-Mass Spectrometry (GC-MS), against a calibration curve.

## Determination of Octanol/Water Partition Coefficient (LogP) by HPLC

The octanol/water partition coefficient (LogP) is a measure of a compound's lipophilicity. A common and rapid method for its estimation is using reversed-phase high-performance liquid chromatography (RP-HPLC).

- Apparatus: An HPLC system with a C18 column, UV detector, and a mobile phase (typically a mixture of buffer and an organic solvent like methanol or acetonitrile).
- Procedure:
  - A series of standard compounds with known LogP values are selected.
  - The retention time for each standard is determined under isocratic HPLC conditions.
  - A calibration curve is generated by plotting the known LogP values of the standards against the logarithm of their retention factors ( $\log k'$ ), where  $k' = (t_R - t_0) / t_0$  ( $t_R$  is the retention time of the compound and  $t_0$  is the column dead time).
  - The retention time of **(+)-Terpinen-4-ol** is then measured under the identical HPLC conditions.
  - The  $\log k'$  for **(+)-Terpinen-4-ol** is calculated.
  - The LogP value is then interpolated from the linear regression equation of the calibration curve.

## Visualizations: Pathways and Workflows Anti-Inflammatory Signaling Pathway

**(+)-Terpinen-4-ol** exerts anti-inflammatory effects by modulating cytokine production in immune cells. One key mechanism is the suppression of inflammatory mediators in lipopolysaccharide (LPS)-activated monocytes and macrophages.[7][10] It has been shown to diminish the production of cytokines such as TNF- $\alpha$ , IL-1 $\beta$ , IL-6, IL-8, and IL-10.[6][7][10]

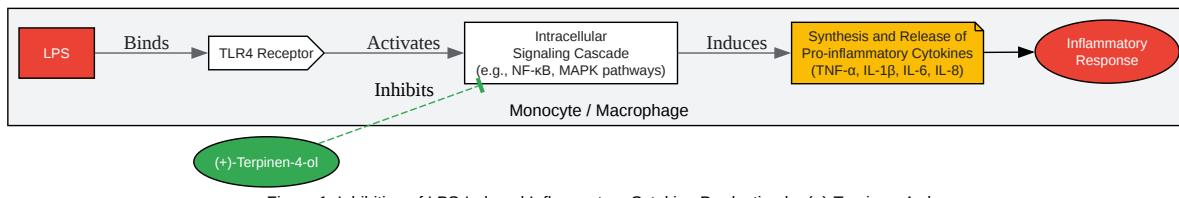


Figure 1: Inhibition of LPS-Induced Inflammatory Cytokine Production by (+)-Terpinen-4-ol

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Caption: Inhibition of LPS-Induced Inflammatory Cytokine Production.

## Experimental Workflow: Extraction and Analysis

The standard workflow for obtaining and characterizing **(+)-Terpinen-4-ol** from its primary natural source, *Melaleuca alternifolia*, involves extraction by steam distillation followed by analytical characterization, typically using GC-MS.

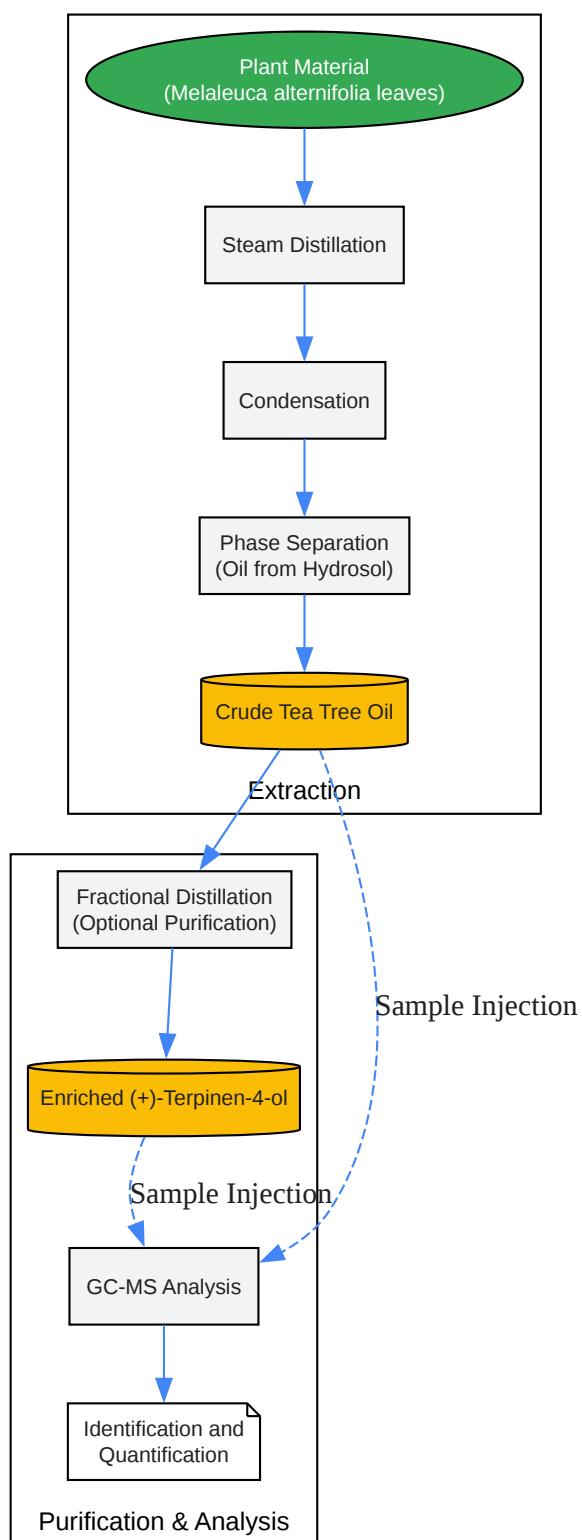


Figure 2: General Workflow for Extraction and Analysis of (+)-Terpinen-4-ol

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Caption: Workflow for Extraction and Analysis of **(+)-Terpinen-4-ol**.

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